

Decoding the Quinine-d3 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: Quinine-d3

Cat. No.: B13725588

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a stable isotope-labeled compound like **Quinine-d3** is a critical document. It provides a comprehensive quality assessment, ensuring the material's identity, purity, and isotopic integrity for reliable experimental outcomes. This in-depth guide explains the key components of a typical **Quinine-d3** CoA, detailing the analytical methodologies and presenting the data in a clear, structured format.

Product Information and Specifications

The CoA begins with fundamental details identifying the specific batch of **Quinine-d3**. This section typically includes:

- Product Name: **Quinine-D3**
- Chemical Name: (1R)-(6-(methoxy-d3)quinolin-4-yl)((2S,4S,5R)-5-vinylquinuclidin-2-yl)methanol[1]
- CAS Number: 2734920-95-5[2][3]
- Molecular Formula: C₂₀H₂₁D₃N₂O₂[1][4]
- Molecular Weight: 327.4 g/mol
- Batch Number: A unique identifier for the specific production lot.

- Storage Conditions: Recommended storage temperature, typically 2-8 °C in a well-closed container.

Quantitative Data Summary

The core of the CoA lies in the quantitative data that characterizes the **Quinine-d3** standard. The following tables summarize the typical tests and acceptable limits.

Table 1: Identity and Purity

Test	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Solubility	Soluble in Methanol	Conforms	Visual Inspection
¹ H-NMR	Conforms to structure	Conforms	Nuclear Magnetic Resonance Spectroscopy
Mass Spectrometry	Conforms to structure	Conforms	Mass Spectrometry (MS)
Chromatographic Purity	>95% (HPLC)	>98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	≥98 atom % D	99.2 atom % D	Mass Spectrometry (MS) or NMR

Table 2: Residual Solvents

Residual solvents are organic volatile chemicals that may be present from the manufacturing process. Their levels are strictly controlled according to guidelines like USP <467> and ICH Q3C.

Solvent	Class	Limit (ppm)	Result (ppm)	Method
Methanol	Class 2	3000	<100	Headspace GC-MS
Ethanol	Class 3	5000	<100	Headspace GC-MS
Acetone	Class 3	5000	<100	Headspace GC-MS
Dichloromethane	Class 2	600	<10	Headspace GC-MS

Table 3: Elemental Impurities

Elemental impurities are trace metals that can be introduced during synthesis or from equipment. Their limits are defined by guidelines such as ICH Q3D.

Element	Class	Limit (ppm)	Result (ppm)	Method
Lead (Pb)	1	0.5	<0.1	ICP-MS
Mercury (Hg)	1	1.5	<0.1	ICP-MS
Arsenic (As)	1	1.5	<0.1	ICP-MS
Cadmium (Cd)	1	0.5	<0.1	ICP-MS

Experimental Protocols

Detailed methodologies are crucial for understanding and potentially replicating the quality control testing.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This technique separates **Quinine-d3** from any impurities.

- Instrumentation: A standard HPLC system with a UV detector.

- Column: A reversed-phase C18 column is commonly used.
- Mobile Phase: A gradient of acetonitrile and water with an additive like formic acid or trifluoroacetic acid to improve peak shape.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength where quinine absorbs strongly, such as 235 nm.
- Sample Preparation: A dilute solution of the **Quinine-d3** standard is prepared in the mobile phase.
- Quantification: The purity is calculated by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

MS confirms the molecular weight and the degree of deuterium incorporation.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) or a triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) is typically used.
- Analysis Mode: Full scan mode to confirm the molecular weight and selected ion monitoring (SIM) or multiple reaction monitoring (MRM) to determine the isotopic distribution.
- Sample Preparation: The sample is dissolved in a suitable solvent and infused directly or injected via an LC system.
- Data Analysis: The isotopic enrichment is calculated by comparing the ion intensities of the deuterated species (d3) to the unlabeled (d0) and partially labeled (d1, d2) species.

Headspace Gas Chromatography-Mass Spectrometry (GC-MS) for Residual Solvents

This method is used to detect and quantify volatile organic compounds.

- Instrumentation: A GC-MS system equipped with a headspace autosampler.
- Sample Preparation: A weighed amount of the **Quinine-d3** sample is placed in a headspace vial and dissolved in a high-boiling point solvent like dimethyl sulfoxide (DMSO). The vial is heated to allow volatile solvents to partition into the headspace gas.
- GC Separation: An aliquot of the headspace gas is injected into the GC, where different solvents are separated based on their boiling points and interaction with the column.
- MS Detection: The mass spectrometer identifies and quantifies each solvent as it elutes from the GC column.

Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) for Elemental Impurities

ICP-MS is a highly sensitive technique for the determination of trace elements.

- Instrumentation: An ICP-MS instrument.
- Sample Preparation: The **Quinine-d3** sample is digested in strong acid (e.g., nitric acid) to break down the organic matrix and dissolve the elemental impurities.
- Analysis: The digested sample solution is introduced into the high-temperature argon plasma of the ICP-MS. The elements are ionized and then detected by the mass spectrometer.
- Quantification: The concentration of each element is determined by comparing its signal to that of certified reference standards.

Visualizations

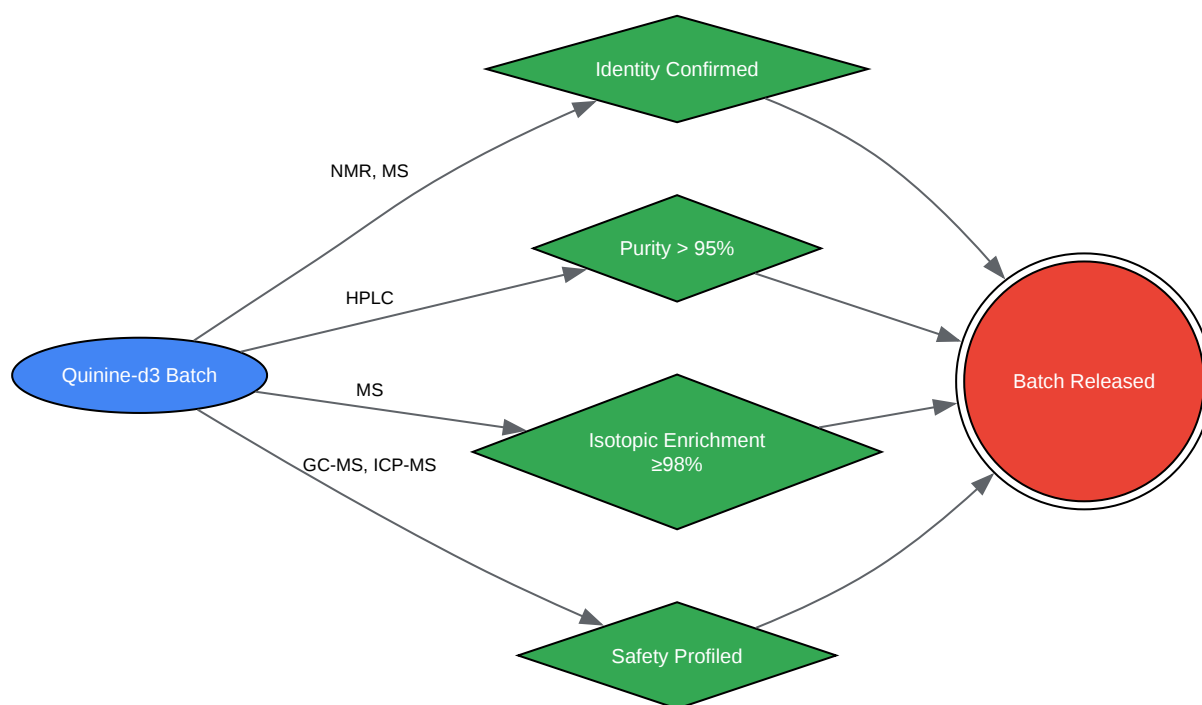
Logical Workflow of a Certificate of Analysis



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Caption: Workflow for generating a Certificate of Analysis.

Signaling Pathway of Quality Assessment



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Caption: Logical flow of quality assessment for **Quinine-d3**.

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References

- 1. cleanchemlab.com [cleanchemlab.com]
- 2. Quinine-d3 | CAS 2734920-95-5 | LGC Standards [lgcstandards.com]

- 3. Quinine-d3 | CAS 2734920-95-5 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 4. clearsynth.com [clearsynth.com]
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